2-(Chloromethyl)-5-methylthiophene CAS number and molecular structure

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*2-(Chloromethyl)-5-methylthiophene*
CAS No.:	*34776-73-3*
Cat. No.:	*B1284346*

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An In-depth Technical Guide to **2-(Chloromethyl)-5-methylthiophene**

This guide serves as a comprehensive technical resource for researchers, medicinal chemists, and drug development professionals on **2-(Chloromethyl)-5-methylthiophene**. It delves into the compound's synthesis, molecular structure, reactivity, applications, and critical safety protocols, providing the field-proven insights necessary for its effective and safe utilization in a laboratory setting.

Introduction: A Versatile Thiophene Building Block

2-(Chloromethyl)-5-methylthiophene is a substituted heterocyclic compound of significant interest in synthetic organic chemistry. Its structure, featuring a reactive chloromethyl group at the 2-position and an electron-donating methyl group at the 5-position of the thiophene ring, makes it a valuable and versatile building block. The thiophene scaffold is a well-established pharmacophore present in numerous pharmaceuticals, and this particular derivative serves as a key intermediate for introducing the "5-methylthenyl" moiety into more complex molecular architectures.[1]

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The primary utility of this compound stems from the high reactivity of the chloromethyl group, which behaves as a potent electrophile, readily undergoing nucleophilic substitution reactions. This allows for the facile construction of carbon-carbon and carbon-heteroatom bonds, a cornerstone of drug discovery and materials science synthesis.

Compound Profile and Physicochemical Properties

A summary of the key identifiers and physical properties for **2-(Chloromethyl)-5-methylthiophene** is provided below. This data is essential for reaction setup, purification, and analytical characterization.

Property	Value	Source(s)
CAS Number	34776-73-3	[2]
Molecular Formula	C_6H_7ClS	[3]
Molecular Weight	146.64 g/mol	[2][3]
Appearance	Likely a colorless to yellow liquid	Inferred from similar compounds[4]
Stability	Unstable, particularly upon storage	[5]

Molecular Structure:

Caption: Molecular Structure of **2-(Chloromethyl)-5-methylthiophene**.

Synthesis and Mechanistic Considerations

The most direct and established method for synthesizing **2-(Chloromethyl)-5-methylthiophene** is via the electrophilic aromatic substitution of 2-methylthiophene, specifically through a Blanc chloromethylation reaction. This reaction introduces a chloromethyl ($-CH_2Cl$) group onto the thiophene ring.

Causality of Experimental Design: The starting material, 2-methylthiophene, possesses an electron-donating methyl group that activates the thiophene ring towards electrophilic attack. In thiophene chemistry, electrophilic substitution preferentially occurs at the C2 (or α) position.

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When the C2 position is blocked, substitution occurs at the C5 position. The methyl group at C2 therefore directs the incoming electrophile (the chloromethyl carbocation or its precursor) to the C5 position, leading to the desired product with high regioselectivity. The reaction is conducted at low temperatures (0–5 °C) to control the reaction rate and minimize the formation of polymeric byproducts, a common side reaction in chloromethylations.[4]

Representative Synthesis Protocol: Chloromethylation of 2-Methylthiophene

Warning: This procedure involves hazardous materials, including concentrated acids and a lachrymatory (tear-inducing) product. It must be performed by trained personnel in a well-ventilated chemical fume hood with appropriate personal protective equipment (PPE), including safety goggles, acid-resistant gloves, and a lab coat.

Step-by-Step Methodology:

- Reaction Setup: Equip a three-necked round-bottom flask with a mechanical stirrer, a thermometer, and a dropping funnel. Place the flask in an ice-salt bath to maintain a low temperature.
- Initial Charging: Charge the flask with 2-methylthiophene (1.0 molar equivalent) and an equal volume of concentrated hydrochloric acid (approx. 12 M).
- Cooling: Begin vigorous stirring and cool the mixture to 0 °C.
- Reagent Addition: Slowly add paraformaldehyde (1.1 molar equivalents) portion-wise or a 37% formaldehyde solution dropwise via the dropping funnel. The rate of addition must be carefully controlled to ensure the internal temperature does not exceed 5 °C.
- Reaction: Stir the mixture vigorously at 0–5 °C. The reaction progress should be monitored by Thin Layer Chromatography (TLC) or Gas Chromatography (GC) until the starting material is consumed (typically 4-8 hours).
- Workup - Quenching: Once the reaction is complete, cautiously pour the mixture over a sufficient amount of crushed ice in a separate beaker.

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- Extraction: Transfer the quenched mixture to a separatory funnel. Extract the aqueous phase with three portions of a suitable organic solvent, such as diethyl ether or dichloromethane.
- Washing: Combine the organic extracts. Wash them successively with water, then with a saturated sodium bicarbonate solution until effervescence ceases (this neutralizes residual acid), and finally with a saturated brine solution.
- Drying and Concentration: Dry the organic layer over an anhydrous drying agent (e.g., $MgSO_4$ or Na_2SO_4). Filter off the drying agent and remove the solvent using a rotary evaporator under reduced pressure.
- Purification: The crude product is a highly reactive oil and should be purified by vacuum distillation. Crucially, the crude product should be stabilized with ~1-2% (w/w) of an amine base like dicyclohexylamine before distillation to prevent decomposition.[6] Collect the fraction corresponding to the pure **2-(Chloromethyl)-5-methylthiophene**.

Caption: Workflow for the Synthesis of **2-(Chloromethyl)-5-methylthiophene**.

Reactivity and Applications in Drug Development

The synthetic utility of **2-(Chloromethyl)-5-methylthiophene** is dominated by the reactivity of the chloromethyl group. The C-Cl bond is polarized and adjacent to an aromatic ring, making it an excellent leaving group in nucleophilic substitution reactions, proceeding readily through an S_N2 mechanism.[7]

This reactivity allows for the compound to serve as a potent electrophile, reacting with a wide range of nucleophiles:

- N-Nucleophiles (Amines): Reaction with primary or secondary amines yields substituted aminomethylthiophenes, which are common structures in pharmacologically active molecules.
- O-Nucleophiles (Alcohols, Phenols): Alkylation of alcohols or phenols produces the corresponding ethers, enabling the connection of the thiophene moiety to other scaffolds via an ether linkage.

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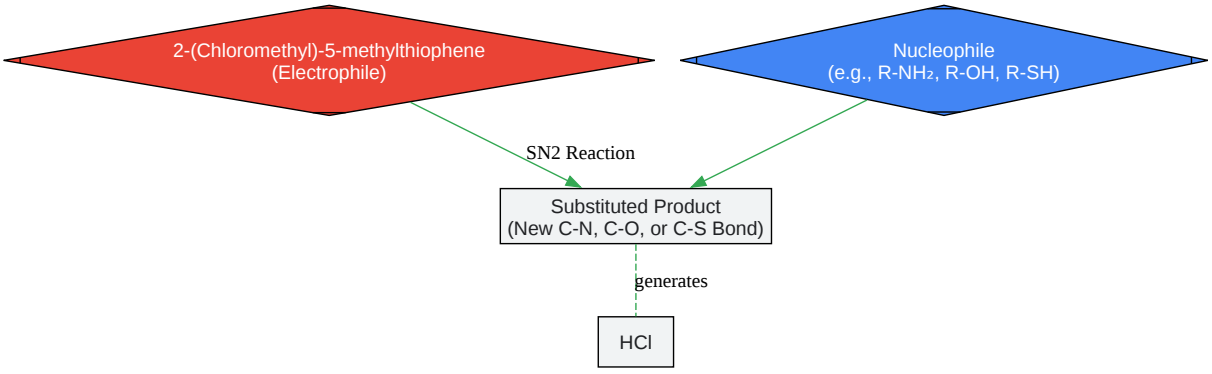
- S-Nucleophiles (Thiols): Thiols and thiolates are soft nucleophiles that react efficiently to form thioethers, a strategy used in the synthesis of various bioactive compounds.[7]

While specific drugs derived directly from **2-(Chloromethyl)-5-methylthiophene** are not widely documented, its structural motif is highly relevant. The related precursor, 2-(chloromethyl)thiophene, is a key starting material for the thienopyridine class of antiplatelet drugs, which includes the blockbuster drug Clopidogrel (Plavix®).[1] The synthesis of these drugs relies on the reactivity of the chloromethyl group to build the core heterocyclic system. By analogy, **2-(Chloromethyl)-5-methylthiophene** provides a pathway to novel thienopyridine analogues and other complex molecules with potential therapeutic applications in areas such as inflammation, infection, and oncology.[8]



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Caption: General Nucleophilic Substitution Reactivity Profile.

Analytical Characterization

To ensure the identity and purity of synthesized **2-(Chloromethyl)-5-methylthiophene**, a combination of analytical techniques is essential.

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- Gas Chromatography-Mass Spectrometry (GC-MS): This is the ideal method for assessing purity and confirming the molecular weight. The sample is vaporized and separated on a GC column, with the mass spectrometer detecting the parent molecular ion peak (m/z = 146) and its characteristic isotopic pattern for one chlorine atom, along with fragmentation patterns.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:

  - ^{1}H NMR: Will confirm the structure by showing characteristic signals for the aromatic protons on the thiophene ring, a singlet for the chloromethyl ($-CH_2Cl$) protons (expected around δ 4.7-4.9 ppm), and a singlet for the methyl ($-CH_3$) protons (expected around δ 2.4-2.5 ppm).

  - ^{13}C NMR: Will show distinct signals for each of the six carbon atoms in the molecule, confirming the carbon skeleton.

- Fourier-Transform Infrared (FTIR) Spectroscopy: Can be used to identify the presence of key functional groups, such as C-H bonds (aromatic and aliphatic), C=C bonds of the thiophene ring, and the C-Cl bond.

Safety, Handling, and Storage

CRITICAL SAFETY CONSIDERATIONS: Chloromethylated thiophenes as a class are hazardous compounds. They are known lachrymators and irritants.[7][9] The information below is compiled from safety data for the title compound and its close analogues.

Hazard Identification

- Acute Effects: Harmful if swallowed, inhaled, or in contact with skin.[10] Causes irritation to the skin, eyes, and respiratory system.[2][11] Can cause severe eye damage.[11]

- Chemical Instability: The compound is unstable and can decompose over time, especially when exposed to heat, moisture, or impurities.[5] This decomposition liberates hydrogen chloride (HCl) gas, which can lead to a dangerous pressure buildup in a sealed container, posing an explosion risk.[5][6]

Handling and Personal Protective Equipment (PPE)

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- Engineering Controls: Always handle this compound in a certified chemical fume hood with a high air exchange rate to avoid inhalation of vapors.[11] An eyewash station and safety shower must be immediately accessible.[11]
- Personal Protective Equipment:
  - Eye/Face Protection: Wear chemical safety goggles and a face shield.[11]
  - Hand Protection: Wear chemically resistant gloves (e.g., nitrile or neoprene). Inspect gloves for integrity before use.[2]
  - Skin and Body Protection: Wear a flame-retardant lab coat and appropriate protective clothing to prevent skin contact.

Storage

- Temperature: Store in a freezer at or below -20°C if possible, or at minimum in a refrigerator (2-8°C).[12]
- Atmosphere: Store under an inert atmosphere (e.g., argon or nitrogen) to prevent degradation from moisture and air.
- Stabilization: For long-term storage, the material should be stabilized with an acid scavenger. The addition of 1-2% (w/w) dicyclohexylamine is a proven method for stabilizing similar compounds.[6][13]
- Container: Store in a tightly sealed container. Crucially, if not stabilized, the container should be vented periodically in a fume hood to release any pressure buildup from HCl evolution.

Emergency Procedures

- Spills: Evacuate the area. Remove all ignition sources. Absorb the spill with an inert material (e.g., vermiculite or sand) and place it in a sealed container for hazardous waste disposal. Do not allow the material to enter drains.[2][14]
- First Aid:
  - Inhalation: Move the person to fresh air. Seek immediate medical attention.[2]

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- Skin Contact: Immediately flush the skin with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek medical attention.[2]
- Eye Contact: Immediately flush eyes with water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.[2]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[2]

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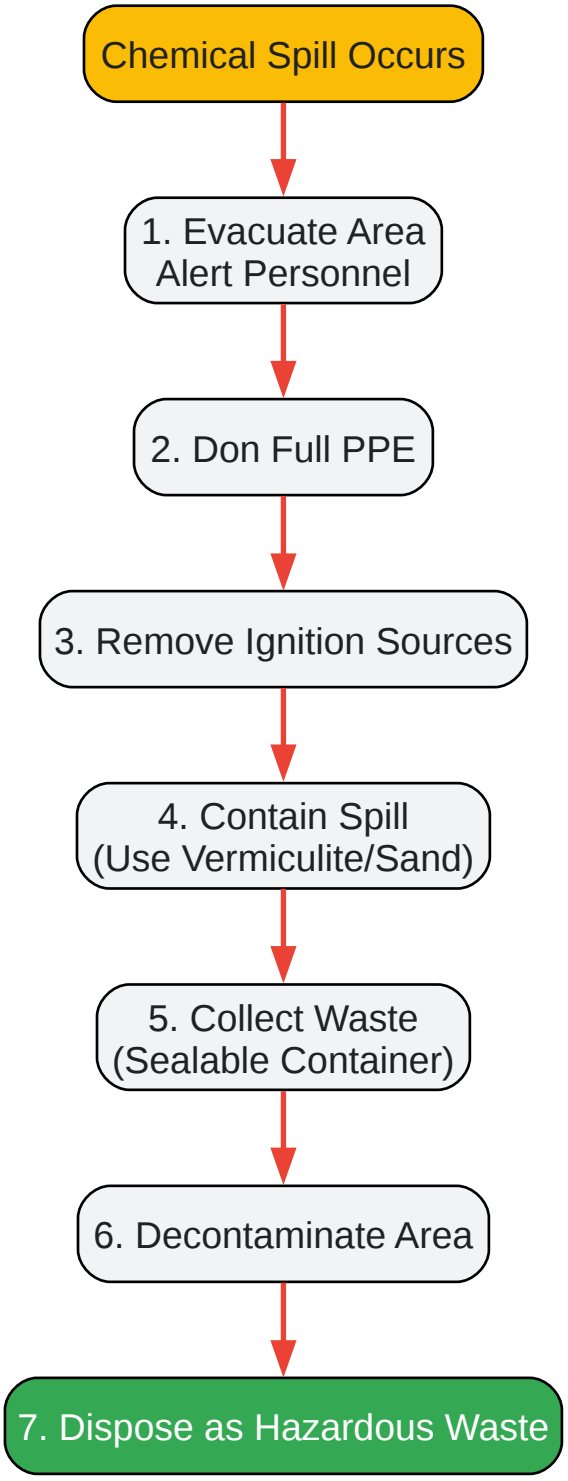

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Caption: Recommended Workflow for Chemical Spill Response.

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- To cite this document: BenchChem. [2-(Chloromethyl)-5-methylthiophene CAS number and molecular structure]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1284346/docs#2-chloromethyl-5-methylthiophene-cas-number-and-molecular-structure]

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